

# Ethyl 4-(4-fluorophenyl)-3-oxobutanoate

## chemical structure and IUPAC name

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### Compound of Interest

Compound Name: Ethyl 4-(4-fluorophenyl)-3-oxobutanoate

Cat. No.: B045282

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## An In-depth Technical Guide to Ethyl 4-(4-fluorophenyl)-3-oxobutanoate

This guide provides detailed information on the chemical properties, structure, and nomenclature of **Ethyl 4-(4-fluorophenyl)-3-oxobutanoate**, a compound of interest for researchers, scientists, and professionals in drug development.

### Chemical Identity and Properties

**Ethyl 4-(4-fluorophenyl)-3-oxobutanoate** is a keto-ester derivative with a fluorinated phenyl group. Its chemical and physical properties are summarized in the table below for easy reference.

| Identifier        | Value                                                  |
|-------------------|--------------------------------------------------------|
| IUPAC Name        | ethyl 4-(4-fluorophenyl)-3-oxobutanoate[1]             |
| CAS Number        | 221121-37-5[1][2]                                      |
| Molecular Formula | C <sub>12</sub> H <sub>13</sub> FO <sub>3</sub> [2][3] |
| Molecular Weight  | 224.23 g/mol [1][2]                                    |
| InChI Key         | QCQKQRINQDBSEZ-UHFFFAOYSA-N[1]                         |

## Chemical Structure

The molecular structure of **Ethyl 4-(4-fluorophenyl)-3-oxobutanoate** consists of a four-carbon butanoate backbone. An ethyl group is attached to one of the oxygen atoms, forming an ethyl ester. A ketone (oxo) group is located at the third carbon atom of the butanoate chain. The fourth carbon atom is bonded to a phenyl ring that is substituted with a fluorine atom at its para-position (position 4).

The presence of the fluorine atom, a highly electronegative element, can significantly influence the molecule's electronic properties, reactivity, and metabolic stability, making it a valuable building block in medicinal chemistry.

## Structural Diagram

To visualize the molecular arrangement, a 2D structural diagram is provided below. This diagram illustrates the connectivity of atoms and the key functional groups within the molecule.

Caption: 2D structure of **Ethyl 4-(4-fluorophenyl)-3-oxobutanoate**.

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## References

- 1. 4-(4-Fluorophenyl)-3-oxobutanoic acid ethyl ester | 221121-37-5 [sigmaaldrich.com]
- 2. 221121-37-5|Ethyl 4-(4-fluorophenyl)-3-oxobutanoate|BLD Pharm [bldpharm.com]
- 3. ethyl 4-(4-fluorophenyl)-3-oxobutanoate CAS#: [m.chemicalbook.com]
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